

An In-depth Technical Guide to Phenoldisulfonic Acid: Chemical Properties and Structure

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Compound of Interest

Compound Name: Phenoldisulfonic acid

Cat. No.: B033733

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties and structural aspects of **phenoldisulfonic acid**. It is designed to be a valuable resource for researchers, scientists, and professionals in drug development, offering detailed information on its characteristics, synthesis, and analytical applications.

Chemical Properties

Phenoldisulfonic acid, a strong organic acid, is a versatile compound utilized in various chemical syntheses and analytical methods. Its properties are largely dictated by the presence of a hydroxyl group and two sulfonic acid groups attached to a benzene ring.

Identification and Nomenclature

The primary isomer of **phenoldisulfonic acid** is 4-hydroxybenzene-1,3-disulfonic acid. It is also commonly known by several synonyms.

Identifier	Value
IUPAC Name	4-hydroxybenzene-1,3-disulfonic acid[1][2]
CAS Number	96-77-5[1][2]
Synonyms	Phenol-2,4-disulfonic acid, 1-Hydroxy-2,4-disulfobenzene, 4-Hydroxy-m-benzenedisulfonic acid[1][2]

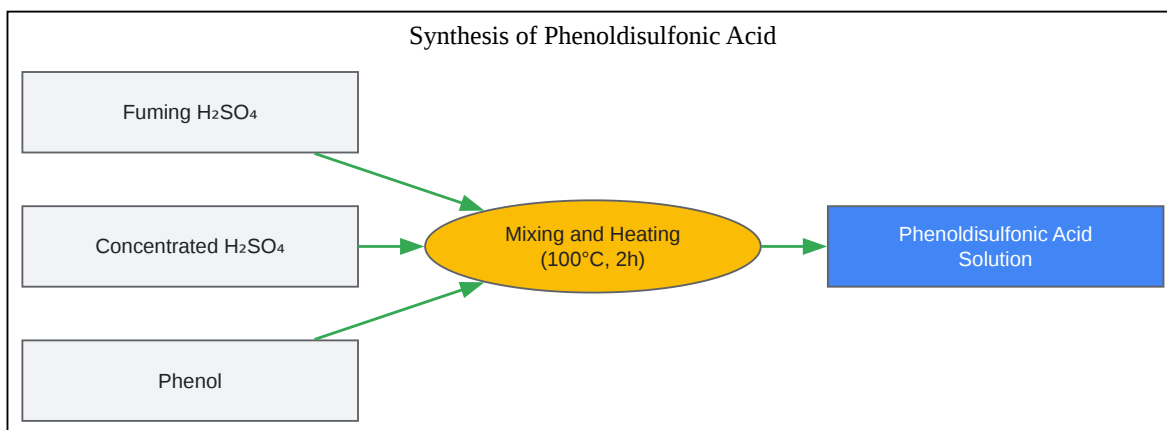
Physicochemical Properties

The physicochemical properties of **phenoldisulfonic acid** are summarized in the table below. It is a deliquescent solid, highly soluble in water, and possesses strong acidic characteristics.[2][3]

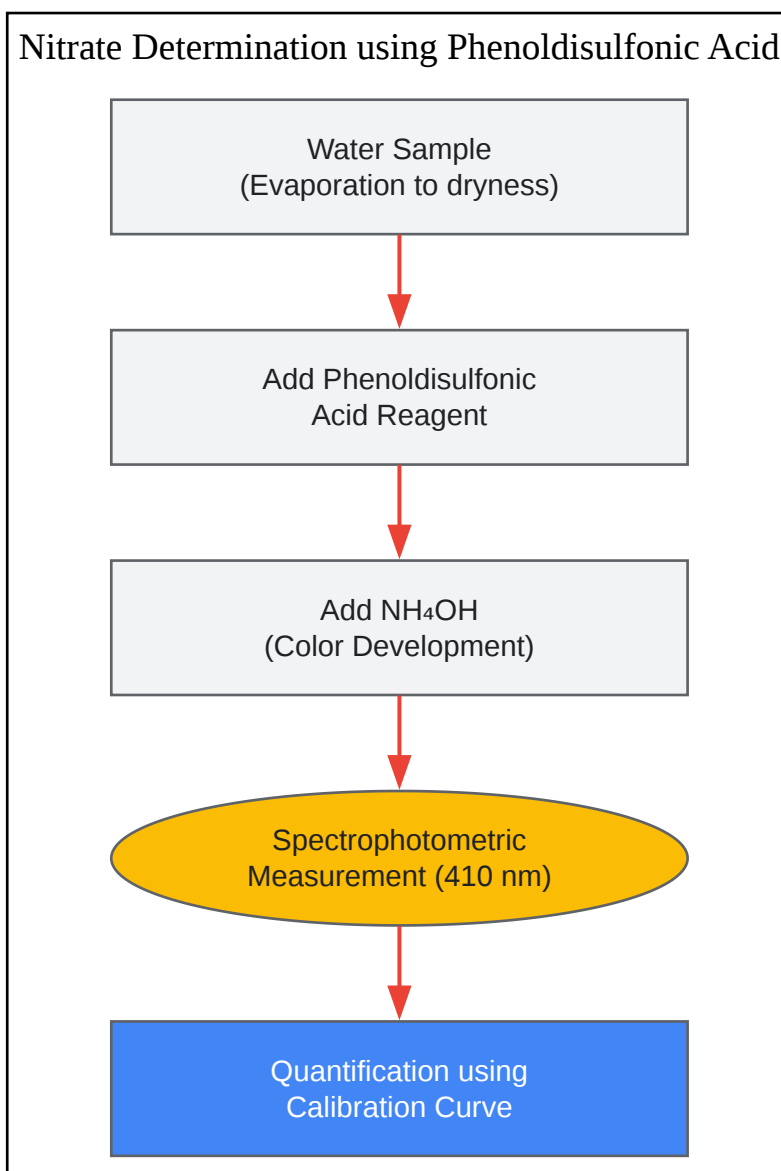
Property	Value	Source
Molecular Formula	C ₆ H ₆ O ₇ S ₂	[1][2]
Molecular Weight	254.24 g/mol	[1]
Melting Point	>99.85 °C	[1]
Boiling Point	Not available (decomposes)	
Density	1.82 g/cm ³ (for a 25% w/v solution in sulfuric acid)	[4]
Solubility	Freely soluble in water and methanol; practically insoluble in ether and petroleum ether.	
pKa	-1.13 ± 0.45 (predicted)	[1]
Appearance	Deliquescent needles or a yellow to brown liquid.	[1]

Chemical Structure

The most common isomer of **phenoldisulfonic acid** is 4-hydroxybenzene-1,3-disulfonic acid. The positions of the sulfonyl groups on the benzene ring significantly influence the molecule's reactivity and properties.



Nitrate Determination using Phenoldisulfonic Acid



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